

# Technical Guide: Physical Characteristics of 1-Octen-3-one-D4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Octen-3-one-D4

Cat. No.: B590952

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known physical characteristics of 1-Octen-3-one. It is important to note that the data presented below pertains to the non-deuterated form of the compound, as specific experimental values for **1-Octen-3-one-D4** are not readily available in the public domain. The deuterated variant is expected to have a slightly higher molecular weight, which may marginally influence other physical properties such as density and boiling point.

## Core Physical and Chemical Data

The following table summarizes the key physical and chemical properties of 1-Octen-3-one. These values have been compiled from various scientific databases and publications.

Property	Value	Source(s)
Chemical Formula	C <sub>8</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	126.20 g/mol	[3]
Appearance	Colorless liquid with a characteristic mushroom-like odor.	[3]
Boiling Point	59-60 °C at 16 mmHg174-182 °C at 760 mmHg	[3][4][5]
Density	0.813 - 0.819 g/mL	[3]
Solubility	Insoluble in water; miscible in oils and ethanol.	[3]
Flash Point	51.67 °C (125.00 °F) - closed cup	[4]
CAS Registry Number	4312-99-6	[1][2]

## Experimental Protocols

While specific, detailed experimental protocols for the determination of all physical properties of 1-Octen-3-one are not extensively documented in single sources, general methodologies for the analysis and characterization of similar volatile organic compounds are well-established.

## Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

A common method for the analysis of 1-Octen-3-one is Gas Chromatography (GC) coupled with Mass Spectrometry (MS). This technique allows for the separation of the compound from a mixture and its subsequent identification based on its mass spectrum.

General Protocol Outline:

- **Sample Preparation:** The sample containing 1-Octen-3-one is dissolved in a suitable solvent (e.g., dichloromethane or hexane). If the compound is present in a complex matrix, such as a

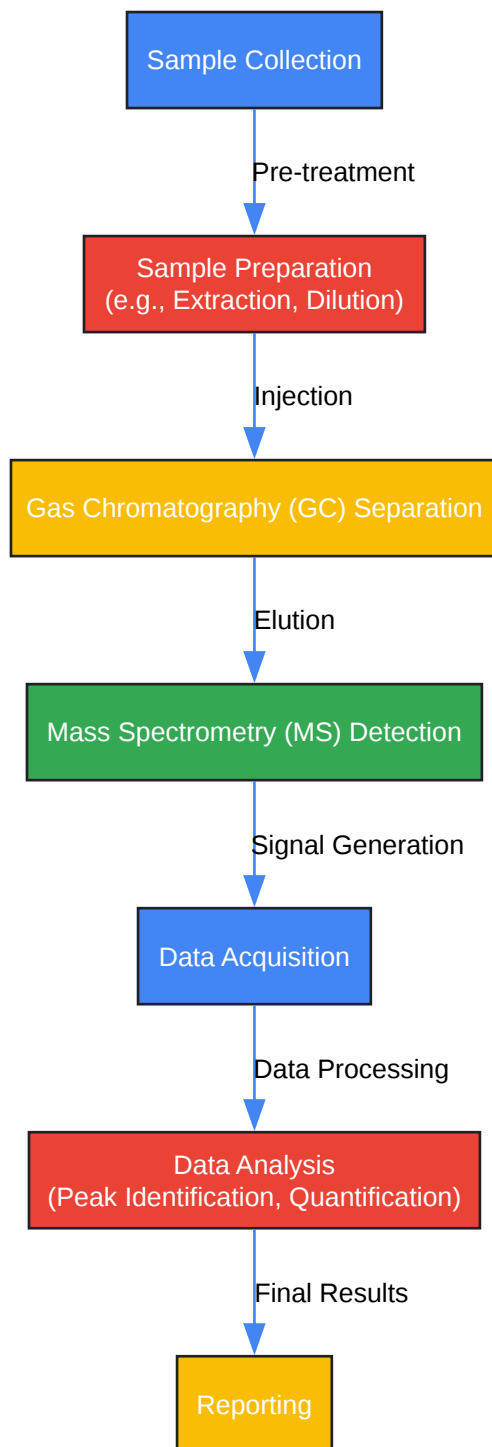
food or environmental sample, a pre-treatment step like solid-phase microextraction (SPME) may be employed to extract and concentrate the analyte.

- **GC Separation:** The prepared sample is injected into a gas chromatograph. The GC column, typically a non-polar or medium-polar capillary column, separates the components of the sample based on their volatility and interaction with the stationary phase. The oven temperature is programmed to ramp up, allowing for the sequential elution of compounds.
- **MS Detection and Identification:** As compounds elute from the GC column, they enter the mass spectrometer. The molecules are ionized (commonly through electron ionization), and the resulting fragments are separated based on their mass-to-charge ratio, generating a unique mass spectrum for each compound. The mass spectrum of the eluting peak corresponding to 1-Octen-3-one can be compared to a reference library (e.g., NIST) for positive identification.<sup>[2]</sup>

## Logical Workflow Diagram

The following diagram illustrates a generalized workflow for the analysis of 1-Octen-3-one in a given sample, from preparation to final data analysis.

## General Workflow for 1-Octen-3-one Analysis

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)